

# Clemastanin B natural source *Isatis indigotica* root

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Clemastanin B

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## Compound Profile & Anti-Influenza Activity

**Clemastanin B** (7S,8R,8'R-(-)-lariciresinol-4,4'-bis-O- $\beta$ -D-glucopyranoside) is a major lignan identified in the roots of *Isatis indigotica* Fort. (commonly known as Ban Lan Gen) [1] [2]. Research indicates its antiviral activity is specific to influenza viruses.

The table below summarizes the **in vitro antiviral profile** of **Clemastanin B** against various influenza viruses, showcasing its broad-spectrum activity against both human and avian strains [1] [2]:

**Table 1: In Vitro Anti-Influenza Activity of Clemastanin B**

Virus Type	Subtypes	Activity (IC <sub>50</sub> )	Comments
Human Influenza A	H1N1 (including swine-origin)	0.087 - 0.72 mg/mL	Effective across tested subtypes [1]
Human Influenza A	H3N2	0.087 - 0.72 mg/mL	Effective across tested subtypes [1]
Human Influenza B	Not specified	0.087 - 0.72 mg/mL	Effective [1]

Virus Type	Subtypes	Activity (IC <sub>50</sub> )	Comments
Avian Influenza A	H6N2, H7N3, H9N2	0.087 - 0.72 mg/mL	Effective across tested subtypes [1]
Other Viruses	RSV, ADV3, PIV3, EV71, HRV	Inactive	Demonstrates specificity for influenza viruses [1] [2]

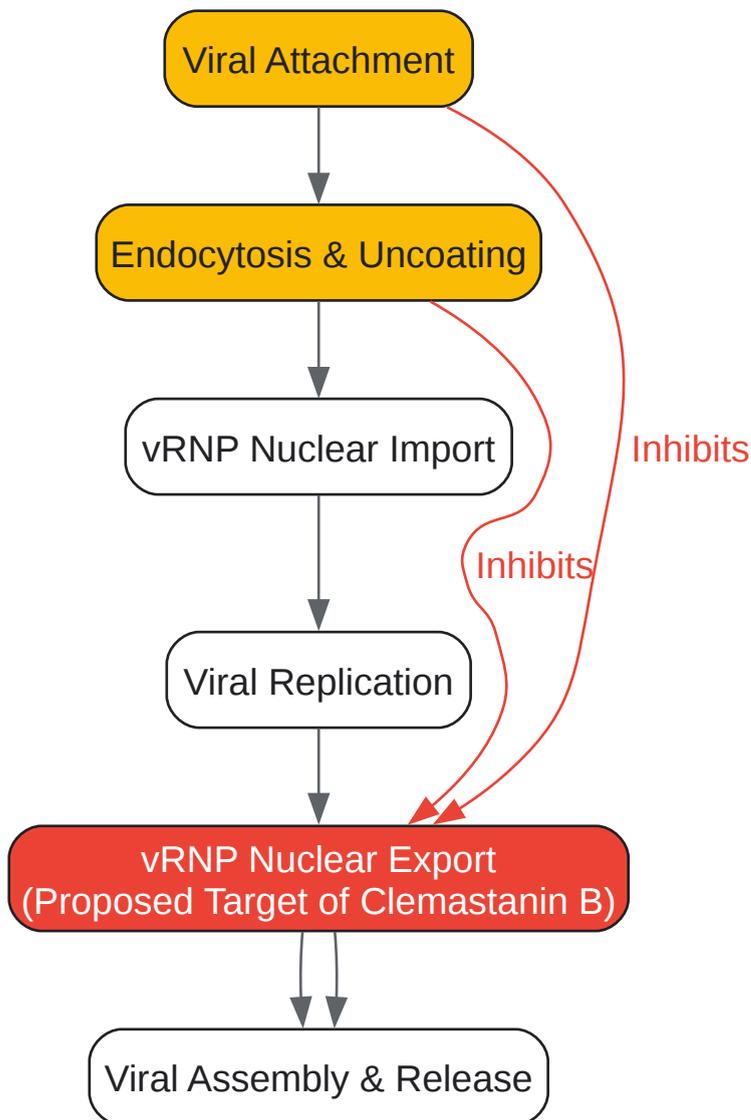
In contrast, **Clemastanin B** was found to be **inactive** against a panel of other viruses, including Respiratory Syncytial Virus (RSV), Adenovirus 3 (ADV3), Parainfluenza virus 3 (PIV3), Enterovirus 71 (EV71), and Human Rhinovirus (HRV), highlighting a specific mechanism of action against influenza [1] [2].

## Mechanism of Action & Experimental Evidence

The anti-influenza activity of **Clemastanin B** is attributed to its interference with the early to mid-stages of the viral life cycle.

- **Stage of Inhibition:** Treatment of infected MDCK cells with **Clemastanin B**, particularly at the early stages post-infection, led to a significant reduction in virus titer. This suggests the compound targets **viral entry or early intracellular processes** [1] [2].
- **Cellular Mechanism:** A key finding was that **Clemastanin B** treatment caused the retention of the viral Ribonucleoprotein (RNP) complex within the host cell nucleus. This indicates that the compound disrupts the **export of vRNP from the nucleus** to the cytoplasm, a critical step for the assembly of new viral particles [1] [2].
- **Proposed Targets:** Based on the above, the mechanism may involve the inhibition of **viral endocytosis, uncoating, or nuclear export processes** [1] [2].
- **Drug Resistance:** A favorable finding from the studies is that treatment with **Clemastanin B did not easily result** in the emergence of viral drug resistance, a common challenge with direct-acting antivirals [1] [2].

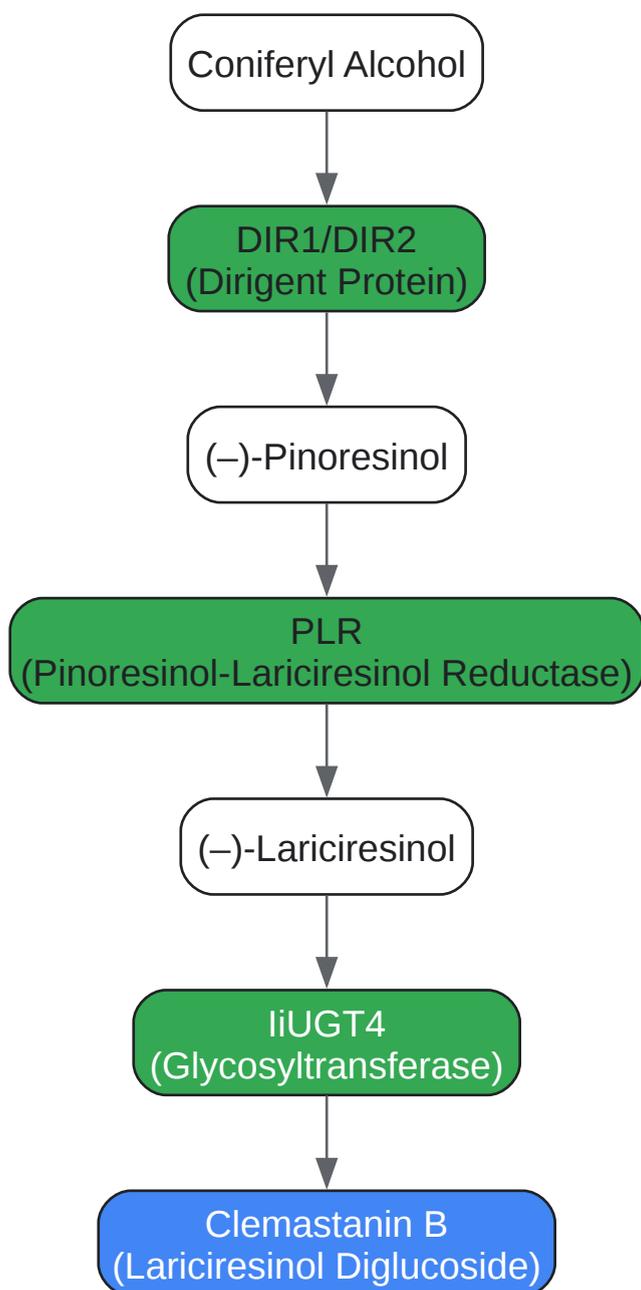
The following diagram illustrates the proposed stages of the influenza virus life cycle targeted by **Clemastanin B**, based on the experimental evidence:



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## Biosynthesis Pathway in *Isatis indigotica*

**Clemastanin B** is biosynthesized in the plant via the lignan pathway. Recent research has identified key enzymes involved in its production.



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- **Key Enzymes:** The biosynthesis involves three-step sequential stereoselective enzymes [3]:
  - **DIR1/2 (Dirigent Protein):** Initiates the pathway by dimerizing coniferyl alcohol to form (-)-pinoresinol.
  - **PLR (Pinoresinol-Lariciresinol Reductase):** Converts (-)-pinoresinol to (-)-lariciresinol.
  - **UGT (UDP-Glycosyltransferase):** Catalyzes the glycosylation of lariciresinol. The enzyme **liUGT4** has been identified as the key glycosyltransferase responsible for the dominant role in the biosynthesis of **Clemastanin B** and related lignan glycosides in the plant [4].

- **Regulation:** The expression of the **DIR1** gene, and thus the lignan biosynthesis pathway, is activated by the **LTF1** transcription factor in response to biotic and abiotic stresses, positioning lignans as part of the plant's defense system [3].

## Research Context and Other Active Compounds

It is important to view **Clemastanin B** within the broader context of *Isatis indigotica* research.

- **Whole Extract Activity:** Water extracts of the root have also demonstrated anti-influenza effects by inhibiting viral attachment, penetration, and propagation, and by reducing the production of viral proteins like M1, M2, and NP [5].
- **Other Active Compounds:** Other anti-influenza compounds have been isolated from *Isatis indigotica*, such as **Erucic acid**, which exhibits broad-spectrum antiviral and anti-inflammatory activity by reducing viral polymerase activity and inhibiting NF-κB and p38 MAPK signaling pathways [6].
- **Clinical Evidence Gap:** While lab studies are promising, clinical evidence for *Isatis indigotica* or its components in humans remains limited. It is **not known if it works in humans**, and relying solely on it for serious infections like SARS is not advised [7].

## Key Experimental Protocols from Cited Research

For researchers looking to replicate or build upon this work, here is a summary of key methodological details from the primary literature.

**Table 2: Summary of Key Experimental Methods from Cited Studies**

Study Focus	Assay Type	Key Methodologies Employed	Key Findings/Output
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| **Clemastanin B Antiviral Profiling** [1] [2] | - In vitro antiviral assay

- Virus titer reduction
- Cellular localization (vRNP) | - Cell line: MDCK cells
- Evaluation of IC<sub>50</sub> against various influenza subtypes and other viruses.
- Immunofluorescence to track vRNP location. | - Determined IC<sub>50</sub> values.
- Showed vRNP retention in nucleus.
- Identified stage of inhibition. | | **Biosynthesis Enzyme Characterization (liUGT4)** [4] | - Enzyme kinetics

- Genetic manipulation
- Molecular docking | - Kinetic analysis ( $K_m$ ,  $V_{max}$ ) of recombinant liUGT4.
- Knock-down and overexpression in hairy roots.
- Site-directed mutagenesis. | - Confirmed liUGT4's key role in planta.
- Identified critical catalytic residues (H373, W376, E397). | | **Erucic Acid Mechanism** [6] | - In vitro & In vivo antiviral assay
- Signaling pathway analysis | - Plaque assay, qRT-PCR.
- Western blot for viral and signaling proteins (NF- $\kappa$ B, p38 MAPK).
- Mouse infection model. | - Reduced viral load and inflammation.
- Identified NF- $\kappa$ B and p38 MAPK as targets.
- Improved survival in mice. |

## Conclusion and Research Outlook

**Clemastanin B** is a promising anti-influenza lignan from *Isatis indigotica* with a defined mechanism targeting the viral life cycle early stages and vRNP export. Its stereoselective biosynthesis pathway in the plant has been largely elucidated.

### Key research gaps and future directions include:

- **Defining the precise molecular target** within the endocytosis/uncoating/export processes.
- Conducting **in vivo efficacy and pharmacokinetic studies** in animal models.
- **Structural optimization** to improve potency and drug-like properties.
- Exploring the **synergistic effects** with other active compounds in *Isatis indigotica* extracts, like erucic acid.
- The established biosynthetic pathway provides a foundation for the **heterologous production** of **Clemastanin B** using synthetic biology platforms, which could overcome supply limitations [4].

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To cite this document: Smolecule. [Clemastanin B natural source Isatis indigotica root]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1488249#clemastanin-b-natural-source-isatis-indigotica-root>]

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